

7-Iodoquinazolin-4(3h)-one molecular structure and conformation

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **7-Iodoquinazolin-4(3h)-one**

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An In-depth Technical Guide to the Molecular Structure and Conformation of **7-Iodoquinazolin-4(3H)-one**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The quinazolin-4(3H)-one scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a wide array of biologically active compounds, including approved drugs and natural products.^{[1][2]} Its derivatives have demonstrated a vast spectrum of pharmacological activities such as anticancer, anti-inflammatory, and antimicrobial properties.^[1] This guide focuses on a specific derivative, **7-Iodoquinazolin-4(3H)-one**, providing a detailed exploration of its molecular architecture, conformational dynamics, and the experimental methodologies required for its unambiguous characterization. By synthesizing theoretical principles with practical, field-proven protocols, this document serves as an essential resource for researchers engaged in the design and development of novel therapeutics based on this versatile heterocyclic system.

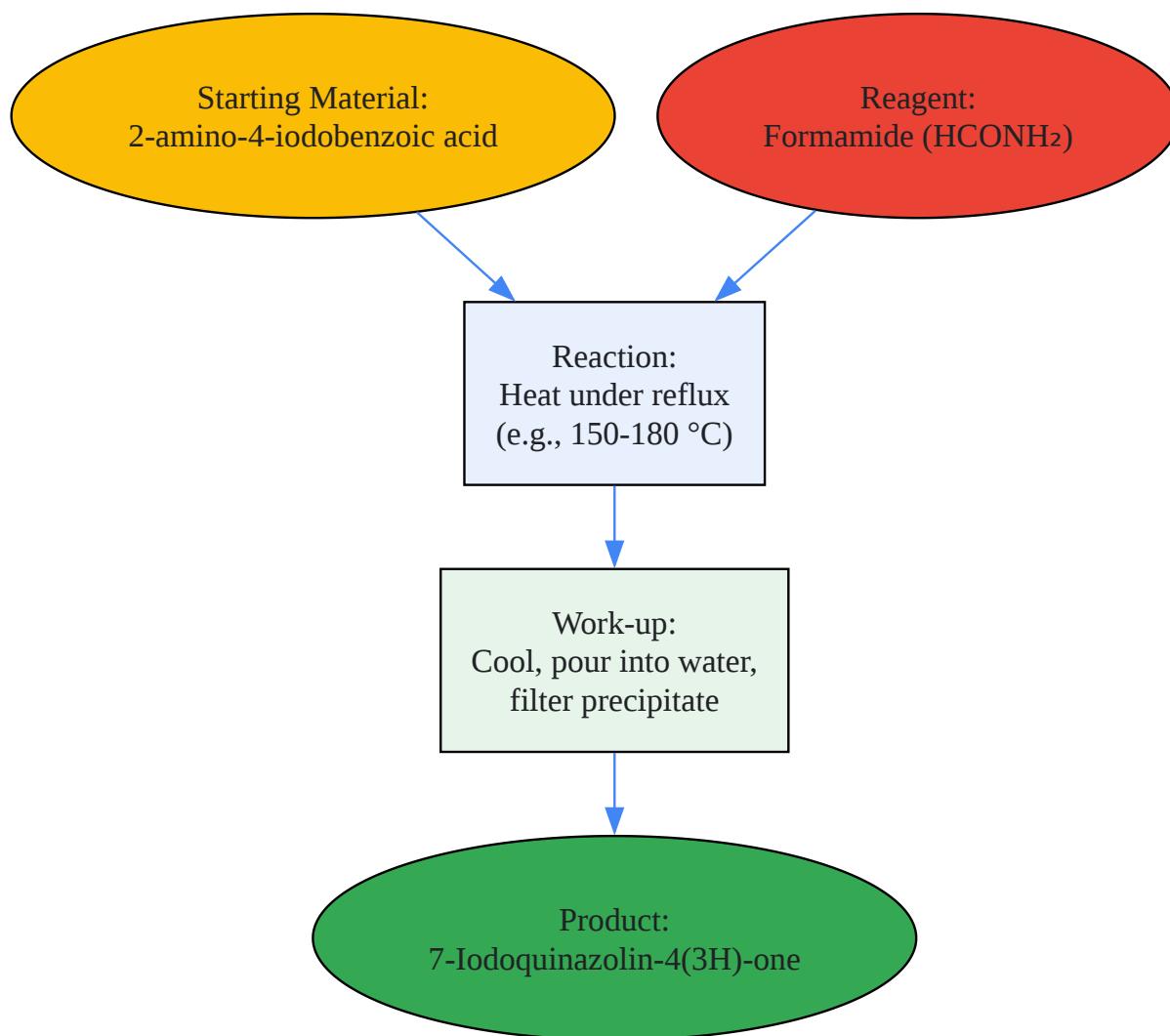
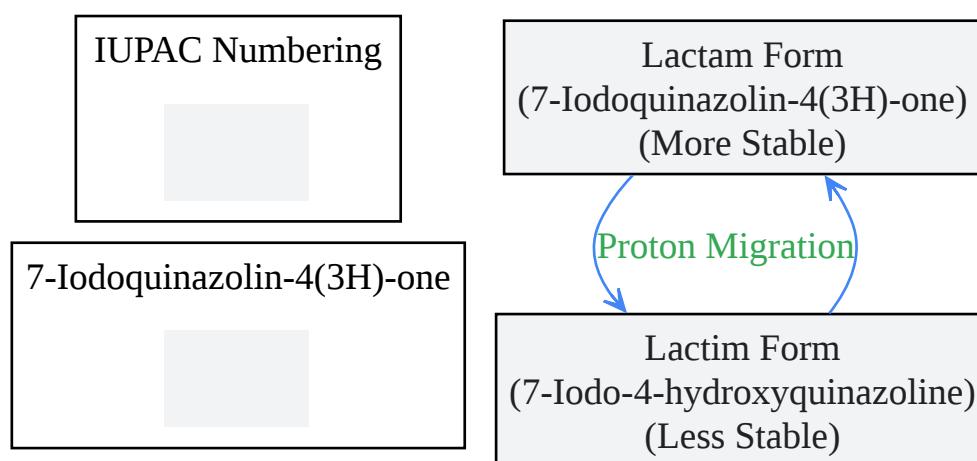
The Quinazolinone Core: A Framework of Significance

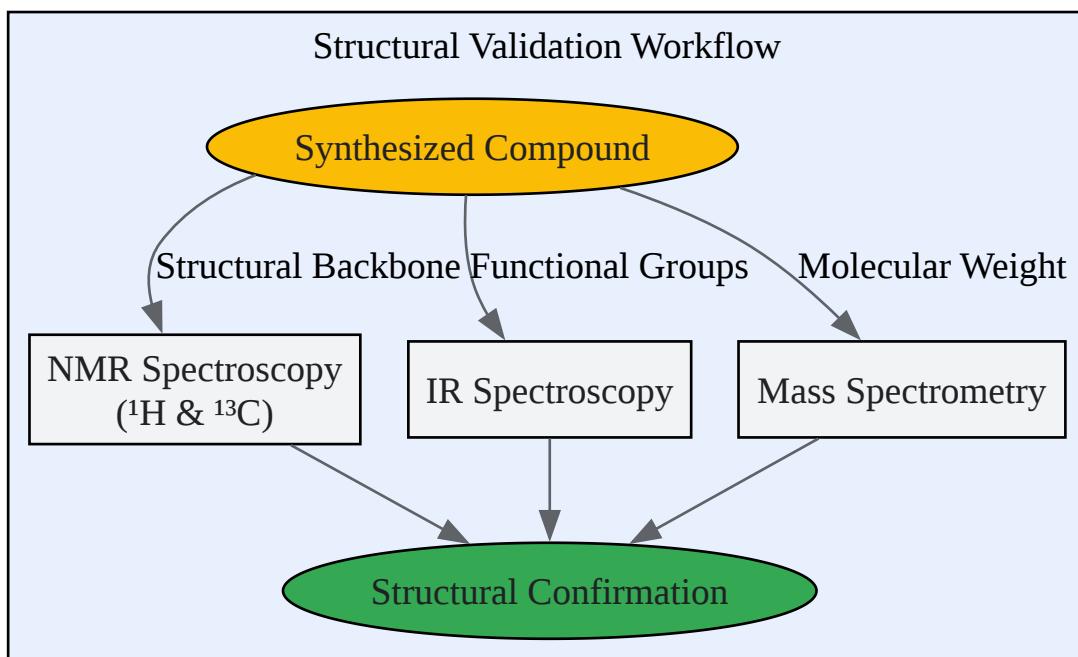
The **7-Iodoquinazolin-4(3H)-one** molecule is built upon the quinazolin-4(3H)-one framework, a bicyclic heteroaromatic system where a benzene ring is fused to a pyrimidine ring.^[3] This core

structure is a key component in numerous biologically active compounds.^[3] The placement of an iodine atom at the 7-position introduces a heavy halogen, which can significantly modulate the molecule's physicochemical properties, such as lipophilicity and metabolic stability. Furthermore, the iodine atom can serve as a handle for further synthetic modifications, for instance, in cross-coupling reactions, or act as a potent hydrogen bond acceptor, influencing interactions with biological targets. The stability and straightforward synthesis methods for quinazolinones contribute to their continued interest in drug discovery.^[4]

Molecular Structure and Elucidation

The systematic IUPAC name for this compound is 7-iodo-3H-quinazolin-4-one. The structure consists of a planar bicyclic system with the iodine atom substituting a hydrogen on the benzene ring portion of the scaffold.





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- To cite this document: BenchChem. [7-iodoquinazolin-4(3h)-one molecular structure and conformation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1418158#7-iodoquinazolin-4-3h-one-molecular-structure-and-conformation]

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